

# overcoming Ningetinib solubility issues DMSO concentration

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ningetinib

CAS No.: 1394820-69-9

Cat. No.: S006626

[Get Quote](#)

## Ningetinib Solubility Data

The table below summarizes the key physicochemical and solubility data for **Ningetinib** from reagent suppliers.

Property	Reported Value(s)	Source
Molecular Weight	556.58 g/mol	[1] [2] [3]
DMSO Solubility	15 mg/mL (26.95 mM) [1], 16.7-20 mg/mL (30-35.9 mM) [3], 20 mg/mL (35.93 mM) [2]	
Water Solubility	Insoluble [2] [3]	
Ethanol Solubility	Insoluble [2] [3]	
Recommended Stock Concentration	10-20 mM in DMSO [4] [5]	

## Handling & Preparation Protocols

Here are the standard operating procedures for preparing and handling **Ningetinib** stock solutions.

## Preparation of DMSO Stock Solutions

- **Equilibration:** Allow the **Ningetinib** vial and DMSO to reach room temperature before opening to prevent water absorption from the air.
- **Weighing:** Accurately weigh the required amount of **Ningetinib** powder.
- **Dissolution:**
  - Transfer the powder into a clean vial.
  - Add a calculated volume of **fresh, anhydrous DMSO** to achieve your desired stock concentration (e.g., 10-20 mM).
  - **Sonication** is recommended to aid in dissolving the powder completely and to obtain a clear solution [1].
- **Aliquoting:** Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and contact with air.
- **Storage:** Store aliquots at **-20°C or -80°C**. Under these conditions, the solution is typically stable for several months to a year [1] [3].

## In-Vitro Assay Setup

- When adding the DMSO stock to aqueous assay buffers, ensure the **final DMSO concentration does not exceed 0.1-1%** to avoid solvent toxicity and maintain compound solubility [4] [5].
- For assays requiring a higher final concentration of **Ningetinib** than what low DMSO allows, consider the alternative formulations listed below.

## Alternative Formulation Strategies

If DMSO is not suitable for your experiment, the following in vivo formulation methods can be adapted for certain in vitro applications. The core principle is that **Ningetinib** requires an organic solvent as a primary solubilizer before being diluted with aqueous solutions.

## Oral Administration Formulation

This method creates a homogeneous suspension for animal dosing.

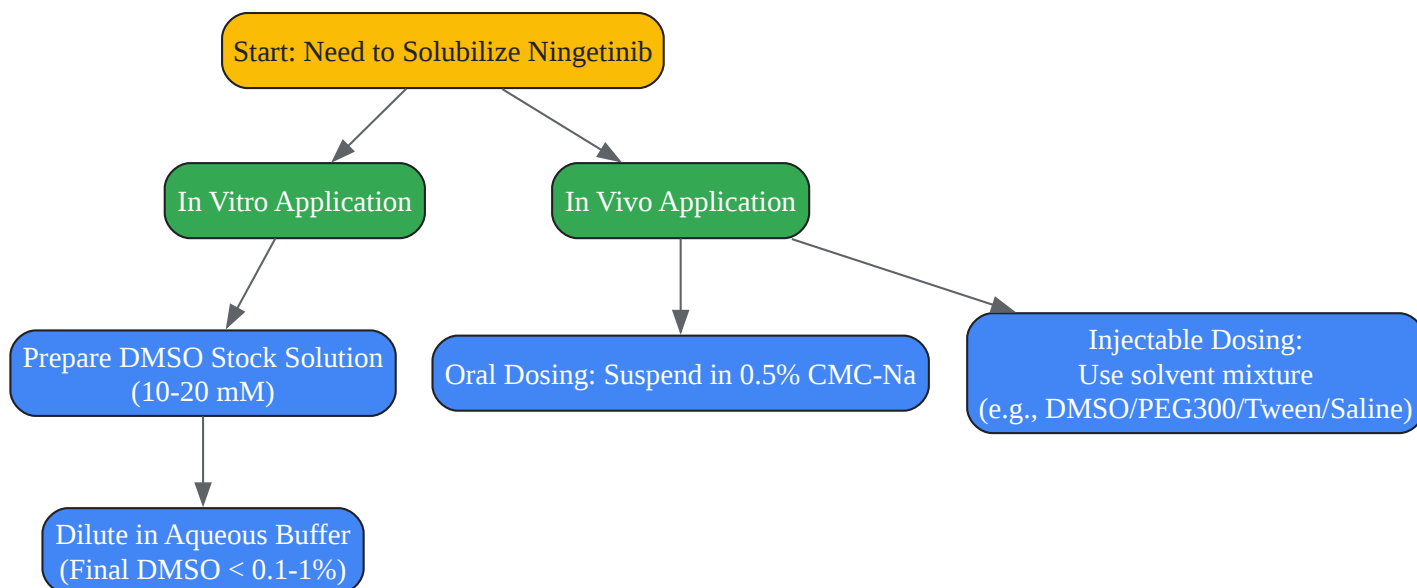
- **Vehicle:** 0.5% Carboxymethylcellulose sodium (CMC-Na) in water [3].
- **Protocol:**
  - Prepare a 0.5% CMC-Na solution in purified water.
  - Add the weighed **Ningetinib** powder directly to the 0.5% CMC-Na solution.
  - Mix vigorously to create a uniform suspension [3].

## Injectable Administration Formulations

These methods create clear or suspension solutions for injections.

- **Formulation 1:** DMSO : PEG300 : Tween 80 : Saline = 5 : 40 : 5 : 45 [3].
- **Formulation 2:** DMSO : Tween 80 : Saline = 10 : 5 : 85 [3].
- **Protocol:**
  - First, dissolve **Ningetinib** in a small volume of DMSO.
  - Then, add PEG300 and Tween 80 in sequence, mixing well after each addition until the solution is clear.
  - Slowly add the saline while mixing continuously to obtain the final injectable solution [3].

The workflow for selecting the appropriate formulation can be summarized as follows:



[Click to download full resolution via product page](#)

## Critical Troubleshooting FAQs

- **My **Ningetinib** precipitated in DMSO. What should I do?** This is often due to moisture absorption. Check the expiration date of your DMSO and ensure the bottle is tightly sealed. Gently warm the vial and sonicate it. If precipitation persists, you may need to prepare a fresh stock solution from powder [1].
- **Can I use a different solvent like ethanol or water to dissolve **Ningetinib**?** No, according to supplier data, **Ningetinib** is **insoluble in water and ethanol** [2] [3]. DMSO is the recommended primary solvent for creating stock solutions.
- **What is the maximum recommended DMSO concentration in cell culture assays?** It is crucial to keep the final DMSO concentration **below 0.1-1%** in your cell culture media to avoid cellular toxicity and non-specific effects, which could compromise your experimental results [4] [5].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | TAM Receptor | VEGFR | c-Met/HGFR | TargetMol Ningetinib [targetmol.com]
2. Ningetinib | c-Met inhibitor | Mechanism | Concentration [selleckchem.com]
3. | tyrosine kinase inhibitor (TKI) | CAS 1394820-69-9 | Buy... Ningetinib [invivochem.com]
4. , a novel FLT3 inhibitor, overcomes secondary drug... Ningetinib [biosignaling.biomedcentral.com]
5. Ningetinib, a novel FLT3 inhibitor, overcomes secondary ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [overcoming Ningetinib solubility issues DMSO concentration].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b006626#overcoming-ningetinib-solubility-issues-dms-concentration>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)